

A Comparative Guide to E3 Ligase Recruiters for CSK PROTACs

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Compound of Interest

Compound Name: DB-3-291
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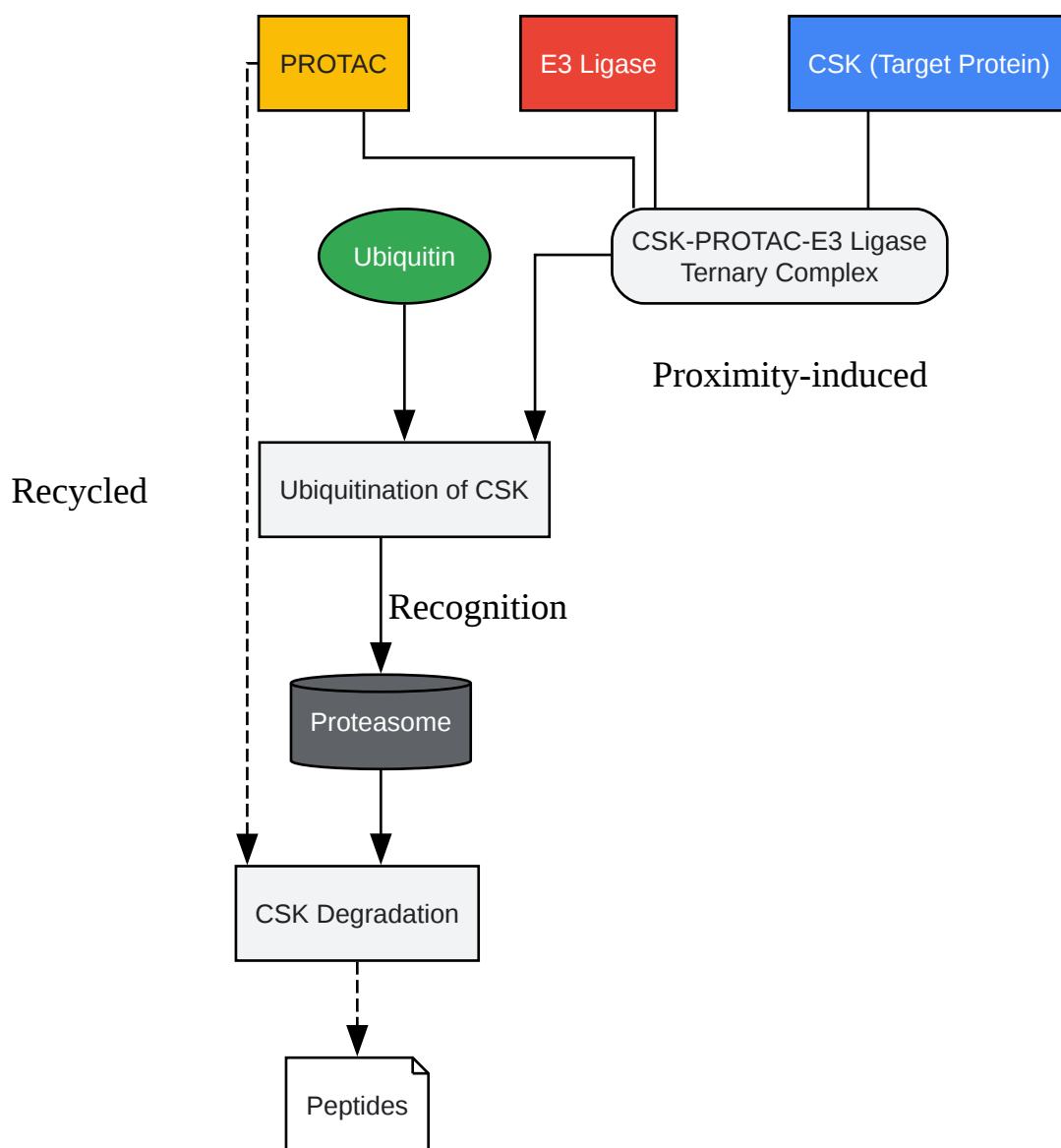
For Researchers, Scientists, and Drug Development Professionals

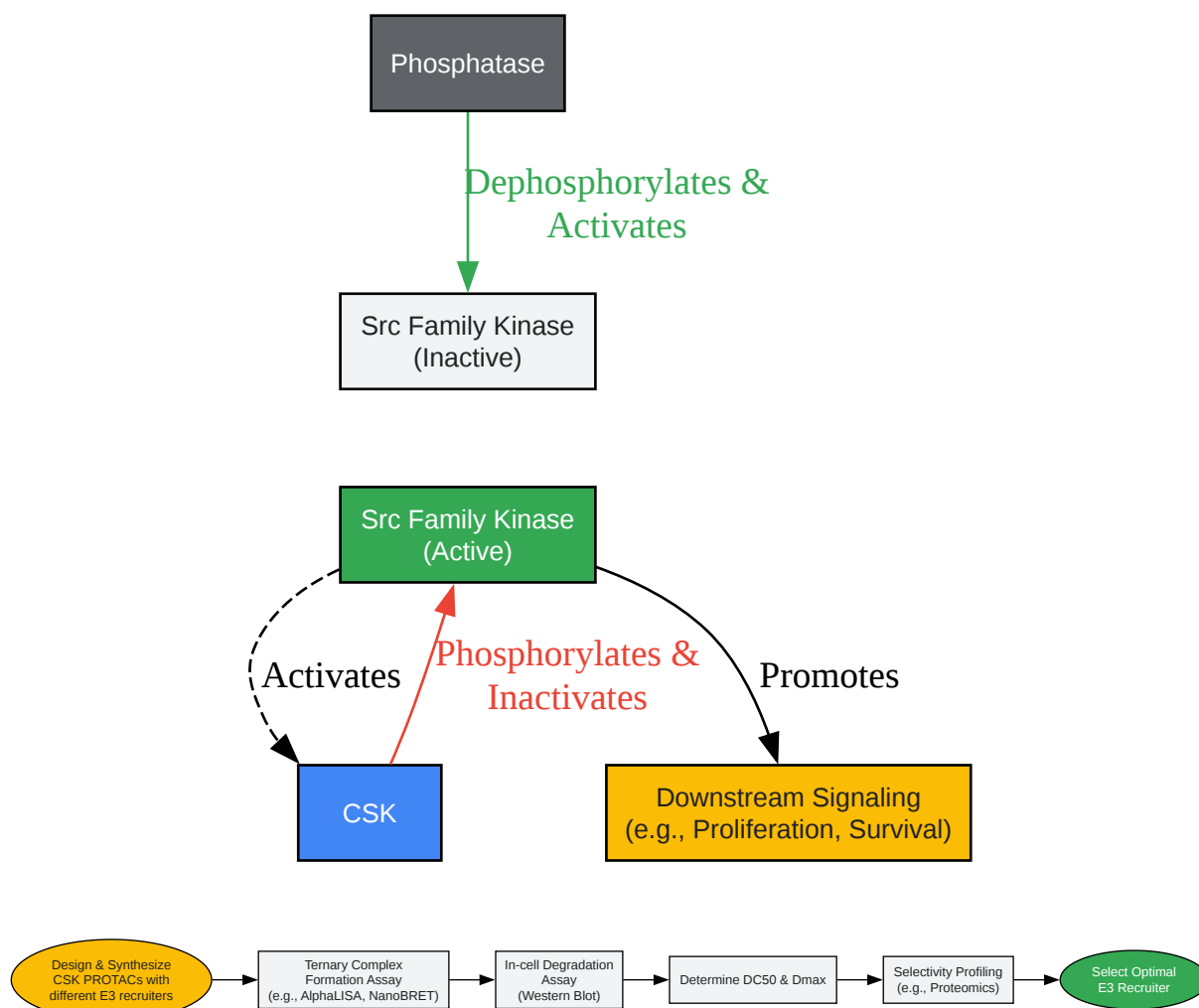
In the rapidly evolving field of targeted protein degradation, the choice of E3 ligase recruiter is a critical determinant of the efficacy and selectivity of a Proteolysis-Targeting Chimera (PROTAC). This guide provides a comparative analysis of four commonly utilized E3 ligase recruiters—Cereblon (CRBN), von Hippel-Lindau (VHL), Inhibitor of Apoptosis Protein (IAP), and Mouse Double Minute 2 Homolog (MDM2)—in the context of developing PROTACs for C-terminal Src Kinase (CSK).

CSK is a key negative regulator of Src family kinases (SFKs), and its degradation presents a promising therapeutic strategy in oncology. The selection of an appropriate E3 ligase is paramount for achieving potent and selective degradation of CSK.

Mechanism of PROTAC Action

PROTACs are heterobifunctional molecules that co-opt the ubiquitin-proteasome system to induce the degradation of a target protein. They consist of a ligand that binds to the protein of interest (POI), in this case, CSK, and another ligand that recruits an E3 ubiquitin ligase, connected by a flexible linker. This induced proximity facilitates the ubiquitination of the POI by the E3 ligase, marking it for degradation by the proteasome.





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